

An In-depth Technical Guide to the Chemical Properties of Copper Chromate

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Compound of Interest

Compound Name: Copper chromate

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Abstract

Copper chromate (CuCrO_4) is an inorganic compound with distinct chemical characteristics that differentiate it from the more commonly studied copper chromite catalyst. This technical guide provides a comprehensive overview of the chemical properties of **copper chromate**, including its molecular structure, solubility, thermal stability, and reactivity. Detailed experimental protocols for its synthesis and analysis are presented, alongside quantitative data organized for clarity and comparative purposes. Spectroscopic and thermal analysis data are included to facilitate its identification and characterization in a laboratory setting.

Introduction

Copper chromate, a reddish-brown crystalline solid, is a compound of copper in the +2 oxidation state and the chromate anion. While often confused with copper chromite (CuCr_2O_4 or $\text{Cu}_2\text{Cr}_2\text{O}_5$), a widely used hydrogenation catalyst, **copper chromate** possesses its own unique set of chemical properties. An understanding of these properties is crucial for its application in various fields, including as a fungicide, a mordant in dyeing processes, and a wood preservative. This guide aims to provide a detailed technical resource for professionals working with or researching this compound.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **copper chromate** is provided in Table 1.

Table 1: Physical and Chemical Properties of **Copper Chromate**

Property	Value	Reference
Chemical Formula	CuCrO ₄	[1]
Molecular Weight	179.54 g/mol	[1]
Appearance	Reddish-brown crystalline solid	[2]
CAS Number	13548-42-0	[1]
Solubility in Water	Insoluble	[2]
Solubility in Other Solvents	Soluble in acids	[2]
Thermal Decomposition	Decomposes to copper(II) chromite (CuCr ₂ O ₄) above 400°C	[2]

Note: Basic **copper chromates** also exist with varying ratios of CuCrO₄ to Cu(OH)₂. [2]

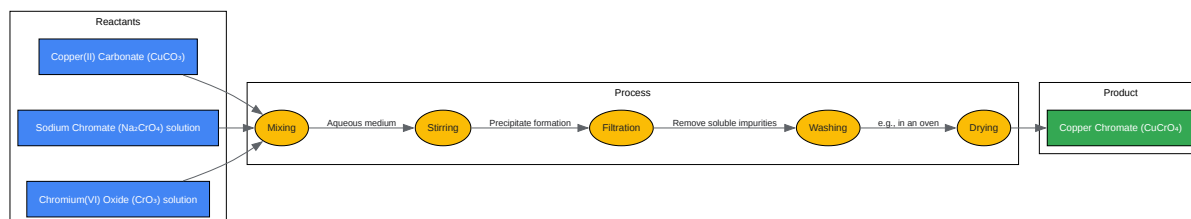
Synthesis of Copper Chromate

Several methods can be employed for the synthesis of **copper chromate**. Below are two detailed experimental protocols.

Protocol 1: From Copper(II) Carbonate and Chromic Acid

This method involves the reaction of a copper salt with a source of chromate ions.

Workflow Diagram:



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Caption: Synthesis of **Copper Chromate** from Copper(II) Carbonate.

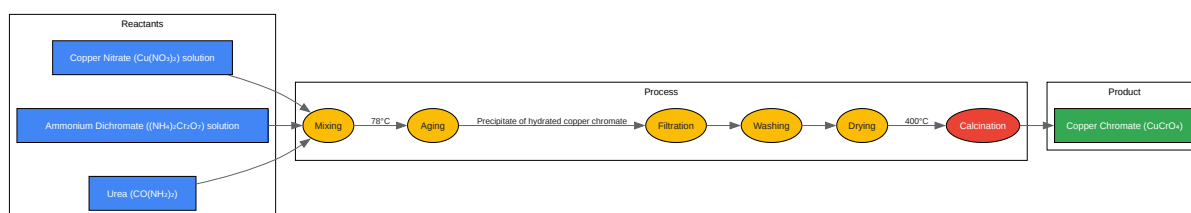
Methodology:

- In a fume hood, prepare an aqueous solution of sodium chromate (Na_2CrO_4) and chromium(VI) oxide (CrO_3).
- Slowly add solid copper(II) carbonate (CuCO_3) to the chromate solution while stirring continuously.
- Continue stirring the mixture at room temperature for a sufficient period to ensure complete reaction and precipitation of **copper chromate**.
- Collect the reddish-brown precipitate by vacuum filtration.
- Wash the precipitate with deionized water to remove any soluble impurities.
- Dry the resulting **copper chromate** powder in an oven at a temperature below its decomposition point (e.g., 110°C).^[2]

Protocol 2: Homogeneous Precipitation

This method yields uniform, spherical particles of hydrated **copper chromate**, which can then be calcined.[3]

Workflow Diagram:



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Caption: Synthesis of **Copper Chromate** via Homogeneous Precipitation.

Methodology:

- Prepare aqueous solutions of copper nitrate (Cu(NO₃)₂) and ammonium dichromate ((NH₄)₂Cr₂O₇) with a molar ratio of [Cu(NO₃)₂]/[(NH₄)₂Cr₂O₇] = 2.[3]
- Add urea to the solution. The concentration of urea can be varied between 0.1 and 1.25 mol·dm⁻³. [3]
- Age the solution at 78°C for several hours to facilitate the homogeneous precipitation of spherical, thorny particles of hydrated **copper chromate**. [3]
- Collect the precipitate by filtration, wash with deionized water, and dry.

- Calcine the dried hydrated **copper chromate** particles at 400°C to obtain anhydrous **copper chromate** (CuCrO_4). The morphology of the particles is retained during calcination.[3]

Solubility

Copper chromate is generally insoluble in water. However, it is soluble in acidic solutions. The dissolution process in acids involves the reaction of the chromate ion with protons, which shifts the equilibrium towards the formation of soluble copper salts.

Qualitative Solubility

- Water: Insoluble
- Acids (e.g., Nitric Acid, Sulfuric Acid): Soluble[2]

Experimental Protocol for Determining Solubility in Acid

Methodology:

- Prepare a standard stock solution of copper(II) ions of a known concentration.
- Prepare a series of dilutions from the stock solution to create a calibration curve using a suitable analytical technique such as Atomic Absorption Spectroscopy (AAS) or UV-Vis spectrophotometry.
- Add an excess amount of **copper chromate** to a known volume of the desired acid solution (e.g., 1 M nitric acid) in a sealed container.
- Agitate the mixture at a constant temperature for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Filter the saturated solution to remove the undissolved solid.
- Dilute a known aliquot of the filtrate to a concentration that falls within the range of the calibration curve.
- Analyze the diluted filtrate using the chosen analytical method to determine the concentration of copper(II) ions.

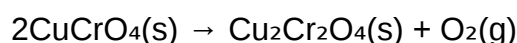
- From the concentration of copper(II) ions, calculate the solubility of **copper chromate** in the acid solution.

Thermal Decomposition

Copper chromate is thermally unstable at elevated temperatures. Its decomposition is a key reaction, leading to the formation of the catalytically active copper chromite.

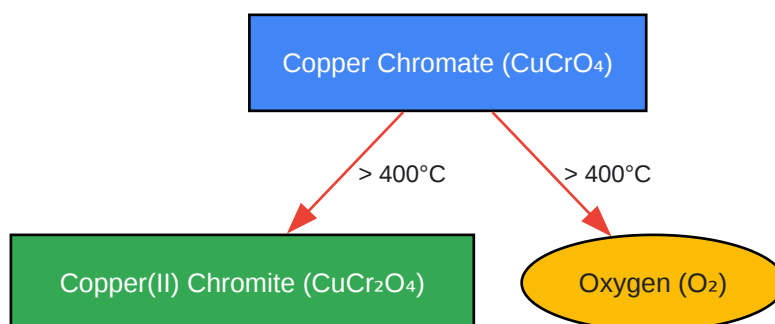
Decomposition Pathway

The primary decomposition reaction for **copper chromate** is:



This decomposition generally occurs at temperatures above 400°C.[2] The resulting product, copper(II) chromite, is a grayish-black solid.[2] Basic **copper chromates** exhibit an initial weight loss at a lower temperature, around 260°C, corresponding to the loss of water molecules.[2]

Logical Relationship Diagram:



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Caption: Thermal Decomposition of **Copper Chromate**.

Experimental Protocol for Thermal Analysis (TGA/DTA)

Thermogravimetric Analysis (TGA) and Differential Thermal Analysis (DTA) are powerful techniques to study the thermal decomposition of **copper chromate**.

Methodology:

- Calibrate the TGA/DTA instrument using appropriate standards.
- Place a small, accurately weighed sample of **copper chromate** (typically 5-10 mg) into the sample pan.^[4]
- Place an inert reference material (e.g., alumina) in the reference pan for DTA.
- Heat the sample from ambient temperature to a temperature above its decomposition point (e.g., 600°C) at a controlled heating rate (e.g., 10°C/min) under a specific atmosphere (e.g., nitrogen or air).^[4]
- Record the weight loss as a function of temperature (TGA curve) and the temperature difference between the sample and the reference (DTA curve).
- Analyze the resulting thermograms to determine the onset and completion temperatures of decomposition, the percentage weight loss, and whether the process is endothermic or exothermic.

Spectroscopic Properties

Spectroscopic techniques are essential for the identification and structural characterization of **copper chromate**.

X-ray Diffraction (XRD)

XRD is used to determine the crystal structure of **copper chromate**. While specific indexed patterns for CuCrO_4 are not readily available in common databases, which are more populated with data for copper chromite, the technique remains crucial for phase identification and purity assessment.

Experimental Protocol for XRD Analysis:

- Finely grind the **copper chromate** sample to a homogeneous powder.
- Mount the powder on a sample holder.

- Place the sample holder in the X-ray diffractometer.
- Record the diffraction pattern over a relevant range of 2θ angles using a specific X-ray source (e.g., Cu K α radiation).
- Analyze the resulting diffractogram by comparing the peak positions and intensities to known standards or by performing crystal structure refinement.

Fourier-Transform Infrared (FTIR) Spectroscopy

FTIR spectroscopy provides information about the vibrational modes of the chromate anion and its coordination to the copper ion.

Experimental Protocol for FTIR Analysis:

- Prepare a sample for analysis, typically by mixing a small amount of the **copper chromate** powder with potassium bromide (KBr) and pressing it into a pellet, or by preparing a Nujol mull.
- Place the sample in the FTIR spectrometer.
- Record the infrared spectrum over the mid-IR range (typically 4000-400 cm^{-1}).
- Analyze the spectrum to identify characteristic absorption bands. The strong vibrational modes of the tetrahedral chromate ion (CrO_4^{2-}) are expected to be prominent.

Reactivity

Copper chromate is a relatively stable compound under normal conditions but can undergo reactions, particularly redox reactions, under specific conditions. Its solubility in acids is a key aspect of its chemical reactivity. Further research into its reactions with various reducing and oxidizing agents would provide a more complete understanding of its chemical behavior.

Conclusion

This technical guide has provided a detailed overview of the chemical properties of **copper chromate** (CuCrO_4), with a focus on providing actionable information for researchers and scientists. The included tables of properties, detailed experimental protocols for synthesis and

analysis, and visualizations of key processes are intended to serve as a valuable resource for laboratory work involving this compound. A clear distinction from the more commonly referenced copper chromite has been maintained to avoid confusion and ensure the accurate application of this information. Further research is warranted to obtain more precise quantitative data, particularly regarding its solubility in various media and a more detailed elucidation of its crystal structure and spectroscopic characteristics.

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